

Application Notes and Protocols for Cell-Based Assays to Study Dioxopromethazine Activity

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Compound of Interest

Compound Name: *Dioxopromethazine*

CAS No.: *13582-96-2*

Cat. No.: *B15612301*

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Introduction

Dioxopromethazine, a derivative of phenothiazine, is a compound with a range of pharmacological activities.^[1] Primarily known as a potent histamine H1 (H1) receptor antagonist, its mechanism of action also extends to other cellular targets, including dopamine and serotonin receptors.^{[2][3][4]} **Dioxopromethazine** also exhibits significant anti-inflammatory, antitussive, and anti-allergic properties.^[1]

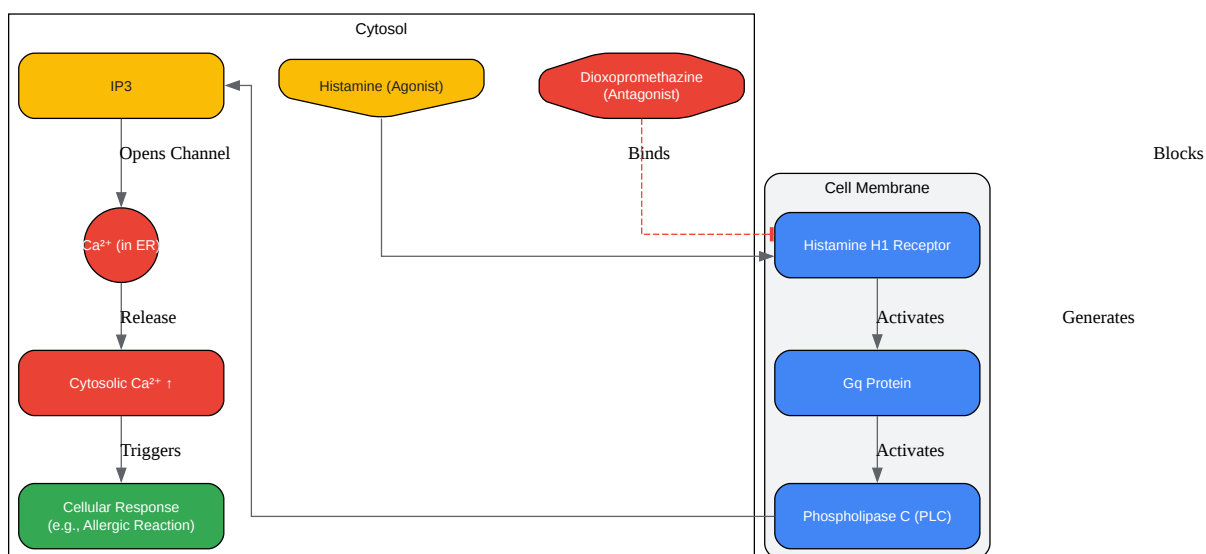
These application notes provide detailed protocols for a suite of cell-based assays designed to quantitatively assess the key bioactivities of **Dioxopromethazine**. The assays will enable researchers to characterize its H1 receptor antagonism, evaluate its anti-inflammatory potential, and determine its cytotoxic profile.

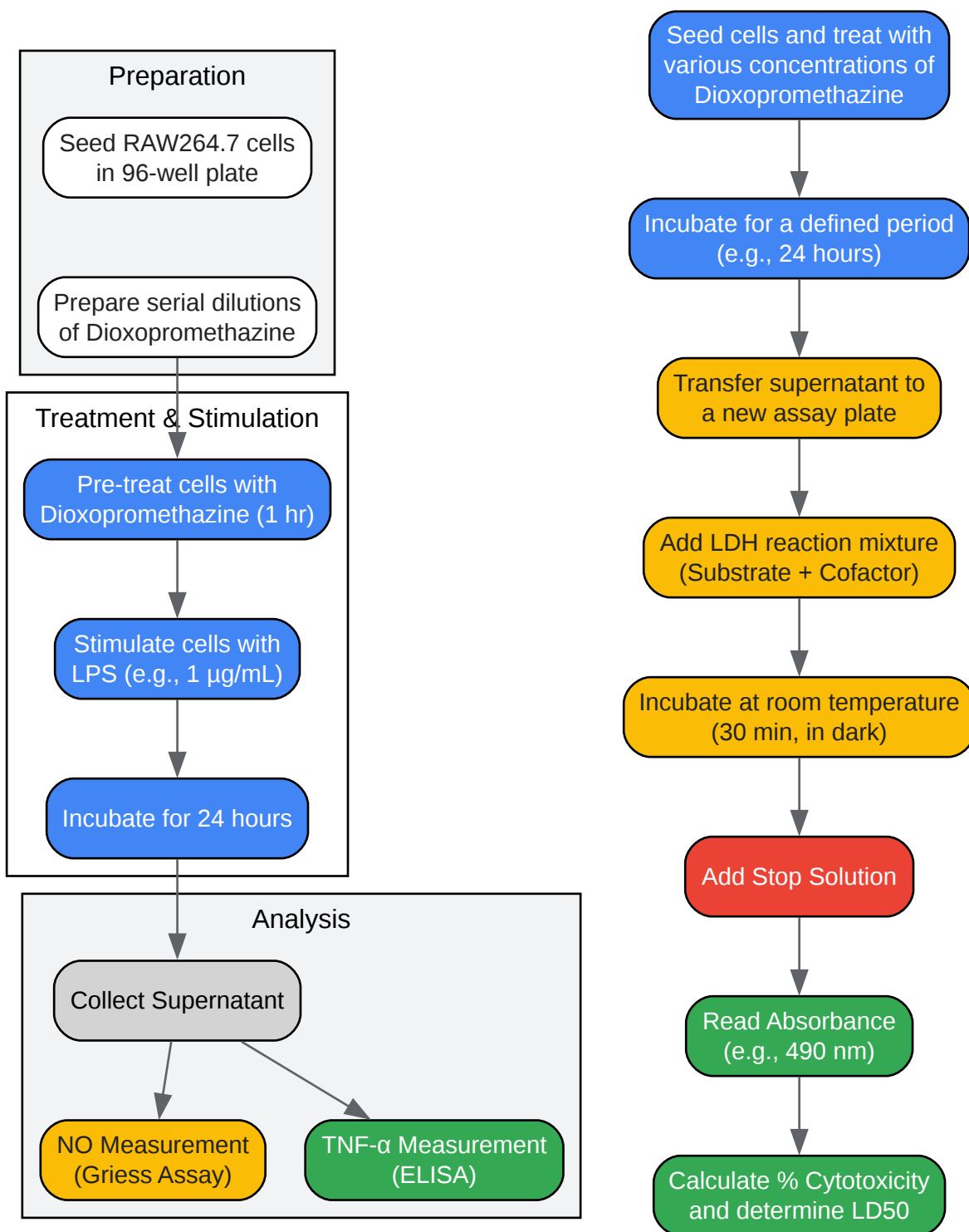
Application Note 1: Histamine H1 Receptor (H1R) Antagonism Assay

Objective: To quantify the antagonistic activity of **Dioxopromethazine** on the H1 receptor by measuring the inhibition of histamine-induced intracellular calcium mobilization.

Principle: The histamine H1 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq/11 pathway.^[5] Activation of this pathway by an agonist like histamine leads to the release of calcium (Ca²⁺) from intracellular stores, resulting in a transient increase in cytosolic Ca²⁺ concentration.^[6] This calcium flux can be measured using fluorescent calcium indicators. An antagonist, such as **Dioxopromethazine**, will compete with histamine for binding to the H1R, thereby inhibiting the downstream calcium signal in a dose-dependent manner.

Signaling Pathway: H1 Receptor Activation





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